

Personal protective equipment for handling 4-bromo-1H-pyrazole-5-carbaldehyde

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Compound of Interest

Compound Name: 4-bromo-1H-pyrazole-5-carbaldehyde

Cat. No.: B1273095

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Essential Safety and Handling Guide for 4-bromo-1H-pyrazole-5-carbaldehyde

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-bromo-1H-pyrazole-5-carbaldehyde**, including operational and disposal plans.

Chemical Profile:

Property	Value
Chemical Name	4-bromo-1H-pyrazole-5-carbaldehyde
CAS Number	287917-97-9
Molecular Formula	C4H3BrN2O
Molecular Weight	174.99 g/mol
Appearance	Solid (assumed based on similar compounds)
Hazards	Skin irritant, eye irritant, may cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

When handling **4-bromo-1H-pyrazole-5-carbaldehyde**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on safety data sheets of similar compounds.

Body Part	Personal Protective Equipment (PPE)
Eyes/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary for splash protection. [2] [3]
Skin	Wear protective gloves (inspected prior to use), a lab coat, and consider fire/flame resistant and impervious clothing. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [2] [4] [5]
Respiratory	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used. [2] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator can be used. [3]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)

- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)

Storage:

- Store in a tightly closed container.[\[2\]](#)[\[6\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)

First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [2]
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists. [2] [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical attention. [2] [6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention. [2]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is necessary to mitigate environmental contamination and laboratory hazards.

Spill Containment:

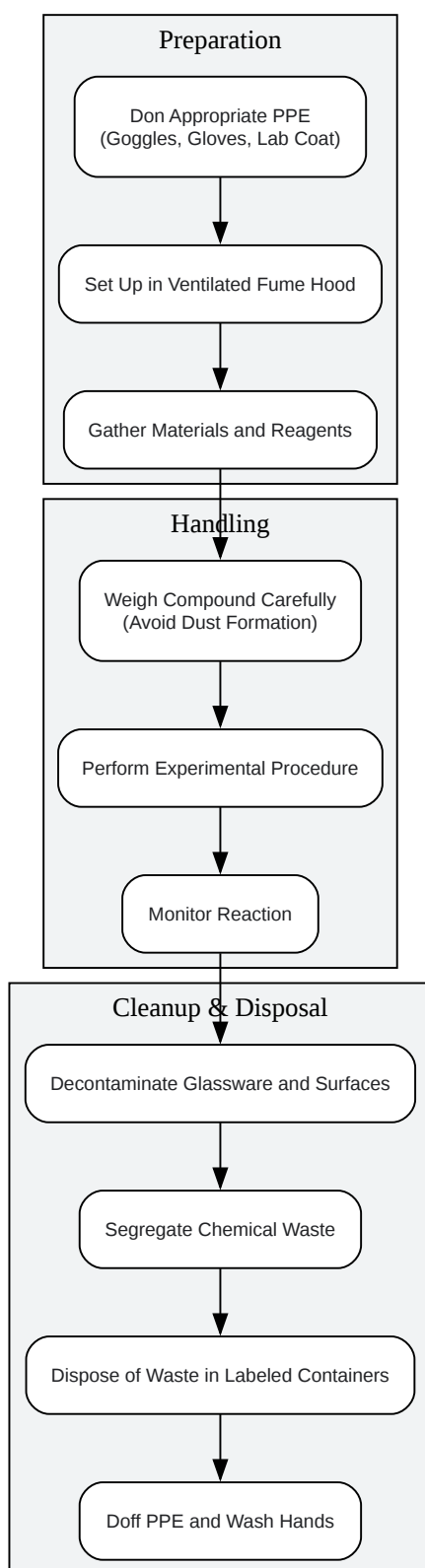
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.^[2]
- Wear appropriate PPE as outlined above.
- For solid spills, sweep up the material and place it into a suitable, closed container for disposal. Avoid creating dust.^{[6][7]}

Waste Disposal:

- Dispose of the chemical and its container in accordance with local, regional, and national hazardous waste regulations.^{[5][6]}
- Do not let the product enter drains or waterways.^[5]
- Chemical waste generators must ensure complete and accurate classification of the waste.
^{[6][8]}

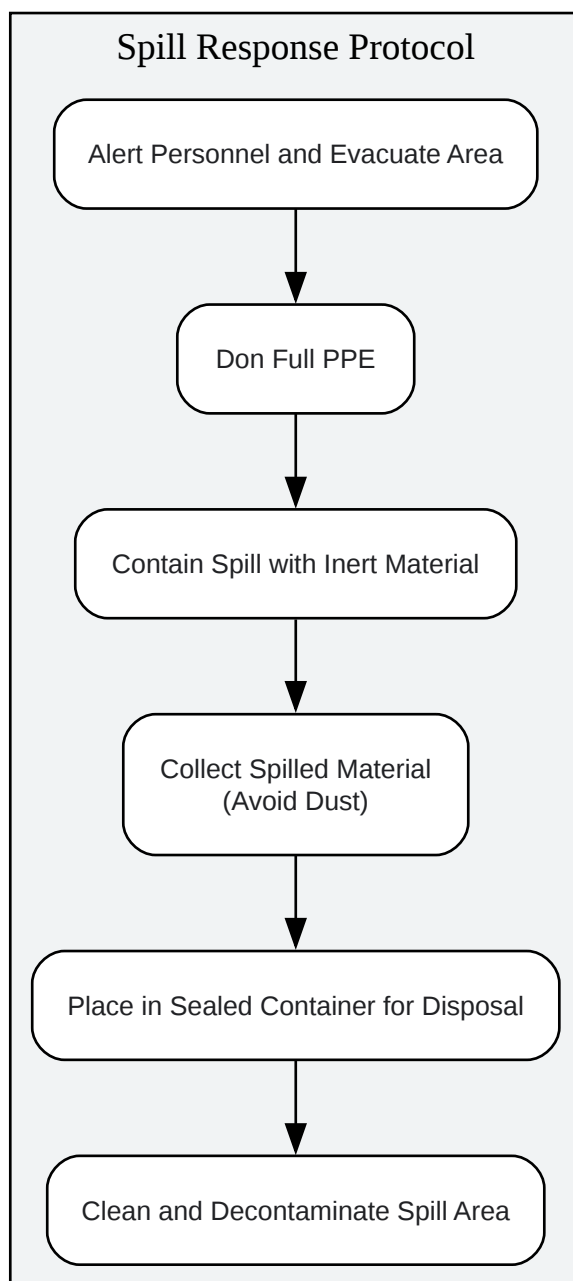
Experimental Workflow Visualization

To ensure procedural clarity and safety, the following diagrams illustrate the key workflows for handling and disposing of **4-bromo-1H-pyrazole-5-carbaldehyde**.



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Caption: Standard laboratory workflow for handling **4-bromo-1H-pyrazole-5-carbaldehyde**.



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References

- 1. 4-bromo-1H-pyrazole-5-carbaldehyde | C₄H₃BrN₂O | CID 2782154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. angenechemical.com [angenechemical.com]
- 4. 4-bromo-1H-pyrazole-5-carbaldehyde 95% | CAS: 287917-97-9 | AChemBlock [achemblock.com]
- 5. aksci.com [aksci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
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